

An In-Depth Technical Guide to Dimethyl 1H-Pyrazole-4,5-dicarboxylate

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Compound of Interest

Compound Name: *dimethyl 1H-pyrazole-4,5-dicarboxylate*

CAS No.: 33090-46-9

Cat. No.: B1266967

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **dimethyl 1H-pyrazole-4,5-dicarboxylate**, a pivotal heterocyclic building block in contemporary organic synthesis and medicinal chemistry. This document delves into its fundamental chemical and physical properties, offers a detailed, validated synthesis protocol, and explores its diverse applications, with a particular focus on its role as a scaffold in the development of novel therapeutic agents. The guide is structured to provide both foundational knowledge and practical insights for researchers engaged in synthetic chemistry and drug discovery.

Introduction: The Significance of the Pyrazole Scaffold

The pyrazole nucleus, a five-membered aromatic heterocycle containing two adjacent nitrogen atoms, is a cornerstone of modern medicinal chemistry. Its unique electronic properties and

ability to participate in hydrogen bonding and other non-covalent interactions have rendered it a "privileged scaffold" in drug design. This distinction arises from its presence in a multitude of clinically successful drugs spanning a wide array of therapeutic areas, including anti-inflammatory, anti-cancer, and anti-infective agents. The strategic functionalization of the pyrazole ring allows for the fine-tuning of a molecule's physicochemical properties and biological activity, making it an invaluable tool for medicinal chemists.

Dimethyl 1H-pyrazole-4,5-dicarboxylate, with the confirmed CAS Number 33090-46-9, is a particularly versatile derivative.^{[1][2][3][4][5]} The presence of two ester functionalities provides reactive handles for a variety of chemical transformations, enabling the construction of complex molecular architectures. This guide will serve as an in-depth resource for understanding and utilizing this important synthetic intermediate.

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is paramount for its effective use in research and development. The following table summarizes the key physicochemical data for **dimethyl 1H-pyrazole-4,5-dicarboxylate**.

Property	Value	Source
CAS Number	33090-46-9	^{[1][2][3][4][5]}
Molecular Formula	C ₇ H ₈ N ₂ O ₄	^[1]
Molecular Weight	184.15 g/mol	^[1]
Appearance	White to off-white crystalline solid	Inferred from typical pyrazole derivatives
Melting Point	Data not consistently available in searched literature	
Boiling Point	Data not available in searched literature	
Solubility	Soluble in common organic solvents such as methanol, ethanol, and dichloromethane.	Inferred from synthesis protocols of related compounds

Spectroscopic Characterization

Spectroscopic analysis is essential for the unambiguous identification and purity assessment of a chemical compound. Below are the expected spectroscopic data for **dimethyl 1H-pyrazole-4,5-dicarboxylate**, based on the analysis of closely related structures and general principles of spectroscopy.

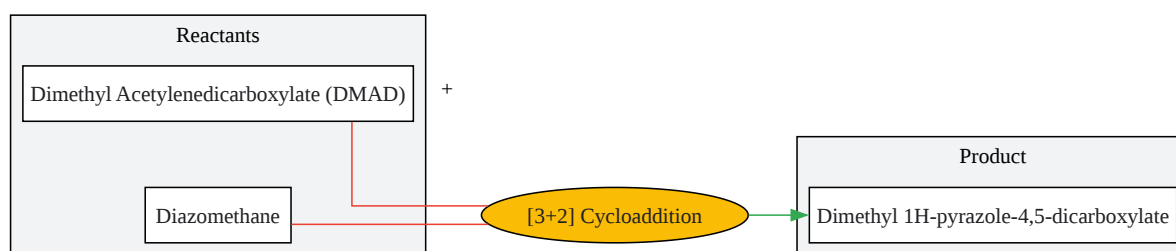
- **^1H NMR (Proton Nuclear Magnetic Resonance):** The proton NMR spectrum is expected to be relatively simple. The two methyl groups of the ester functionalities would likely appear as a singlet integrating to six protons. The chemical shift of this peak would be in the range of 3.8-4.0 ppm. The proton on the pyrazole ring at the 3-position is expected to appear as a singlet further downfield, typically in the region of 7.5-8.5 ppm. The NH proton of the pyrazole ring would present as a broad singlet, with a chemical shift that can vary depending on the solvent and concentration.
- **^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance):** The carbon NMR spectrum will provide information on the carbon framework. The methyl carbons of the esters are expected to resonate around 50-55 ppm. The carbonyl carbons of the ester groups will appear significantly downfield, typically in the 160-170 ppm range. The carbon atoms of the pyrazole ring will have distinct chemical shifts, with the C3, C4, and C5 carbons appearing in the aromatic region (approximately 110-150 ppm).
- **IR (Infrared) Spectroscopy:** The IR spectrum will show characteristic absorption bands for the functional groups present. A broad peak in the region of 3200-3400 cm^{-1} would correspond to the N-H stretching vibration of the pyrazole ring. Strong, sharp peaks around 1700-1750 cm^{-1} are indicative of the C=O stretching of the ester groups. C-O stretching vibrations for the esters will be observed in the 1200-1300 cm^{-1} region. C-H stretching vibrations from the methyl groups will appear just below 3000 cm^{-1} .
- **Mass Spectrometry (MS):** In an electron ionization (EI) mass spectrum, the molecular ion peak (M^+) would be observed at an m/z corresponding to the molecular weight of the compound (184.15). Common fragmentation patterns would involve the loss of a methoxy group ($-\text{OCH}_3$) to give a peak at m/z 153, and the loss of a carbomethoxy group ($-\text{COOCH}_3$) to give a peak at m/z 125.

Synthesis of Dimethyl 1H-Pyrazole-4,5-dicarboxylate

The synthesis of pyrazole derivatives can be achieved through various synthetic routes. One of the most common and efficient methods for preparing **dimethyl 1H-pyrazole-4,5-dicarboxylate** is the [3+2] cycloaddition reaction between a diazo compound and an activated alkyne.

Core Synthesis Pathway: [3+2] Cycloaddition

The reaction of diazomethane with dimethyl acetylenedicarboxylate (DMAD) provides a direct route to the target molecule. This reaction is a classic example of a 1,3-dipolar cycloaddition.



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Caption: Synthetic pathway for **dimethyl 1H-pyrazole-4,5-dicarboxylate**.

Detailed Experimental Protocol

Disclaimer: This protocol involves the use of diazomethane, which is a toxic and explosive gas. This reaction should only be performed by trained personnel in a well-ventilated fume hood with appropriate safety precautions, including the use of a blast shield and specialized glassware.

Materials:

- Dimethyl acetylenedicarboxylate (DMAD)
- Diazomethane (generated in situ or as a solution in diethyl ether)

- Diethyl ether (anhydrous)
- Silica gel for column chromatography
- Hexanes and ethyl acetate for chromatography

Procedure:

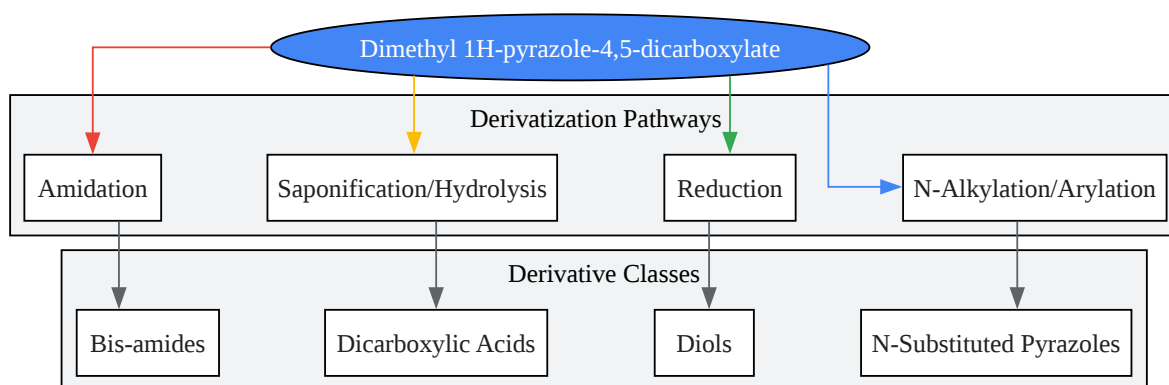
- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve dimethyl acetylenedicarboxylate (1.0 eq) in anhydrous diethyl ether. Cool the solution to 0 °C in an ice bath.
- **Addition of Diazomethane:** Slowly add a solution of diazomethane in diethyl ether (approximately 1.1 eq) to the stirred solution of DMAD via the dropping funnel over a period of 30-60 minutes. The disappearance of the yellow color of diazomethane indicates its consumption. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching and Workup:** Once the reaction is complete (as indicated by TLC), carefully quench any excess diazomethane by the dropwise addition of acetic acid until the yellow color disappears and gas evolution ceases. Allow the reaction mixture to warm to room temperature.
- **Purification:** Concentrate the reaction mixture under reduced pressure. The crude product is then purified by column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent.
- **Characterization:** Combine the fractions containing the pure product and remove the solvent under reduced pressure to yield **dimethyl 1H-pyrazole-4,5-dicarboxylate** as a solid. Characterize the product by NMR, IR, and mass spectrometry to confirm its identity and purity.

Applications in Drug Discovery and Medicinal Chemistry

The pyrazole scaffold is a well-established pharmacophore, and its derivatives have shown a wide range of biological activities. **Dimethyl 1H-pyrazole-4,5-dicarboxylate** serves as a versatile starting material for the synthesis of more complex, biologically active molecules.

Role as a Synthetic Intermediate

The two ester groups of **dimethyl 1H-pyrazole-4,5-dicarboxylate** can be readily transformed into other functional groups, such as amides, carboxylic acids, and alcohols. The pyrazole nitrogen atoms can also be alkylated or arylated to introduce further diversity. This allows for the creation of large libraries of compounds for high-throughput screening in drug discovery programs.



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Caption: Derivatization pathways of **dimethyl 1H-pyrazole-4,5-dicarboxylate**.

Examples of Bioactive Molecules

While specific examples of blockbuster drugs directly synthesized from **dimethyl 1H-pyrazole-4,5-dicarboxylate** are not readily found in the public domain, the pyrazole-4,5-dicarboxamide moiety is a key feature in several classes of bioactive compounds. For instance, derivatives have been investigated for their potential as:

- **Kinase Inhibitors:** The pyrazole scaffold can act as a hinge-binding motif in the ATP-binding pocket of various kinases, which are important targets in cancer therapy.
- **Antimicrobial Agents:** Pyrazole derivatives have shown promising activity against a range of bacteria and fungi.

- **Anti-inflammatory Agents:** The well-known NSAID celecoxib contains a pyrazole core, highlighting the potential of this scaffold in developing anti-inflammatory drugs.

Reactivity and Further Transformations

The chemical reactivity of **dimethyl 1H-pyrazole-4,5-dicarboxylate** is dominated by the ester functionalities and the pyrazole ring system.

- **Reactions of the Ester Groups:** The esters can undergo saponification to the corresponding dicarboxylic acid, which can then be used to form salts or be coupled with amines to form amides using standard peptide coupling reagents. Reduction of the esters with reducing agents like lithium aluminum hydride (LiAlH_4) will yield the corresponding diol.
- **Reactions of the Pyrazole Ring:** The pyrazole ring is aromatic and can undergo electrophilic substitution, although the electron-withdrawing nature of the two ester groups will deactivate the ring towards this type of reaction. The NH proton is acidic and can be deprotonated with a suitable base, allowing for N-alkylation or N-arylation. This is a common strategy for modifying the properties of pyrazole-containing molecules.

Conclusion

Dimethyl 1H-pyrazole-4,5-dicarboxylate is a valuable and versatile building block for organic synthesis and medicinal chemistry. Its straightforward synthesis and the presence of multiple reactive sites make it an ideal starting material for the creation of diverse molecular libraries. The proven track record of the pyrazole scaffold in approved drugs underscores the potential of its derivatives as future therapeutic agents. This guide has provided a comprehensive overview of its properties, synthesis, and applications, and it is hoped that it will serve as a valuable resource for researchers in the field.

References

- Changwei International. **Dimethyl 1H-pyrazole-4,5-dicarboxylate**. [\[Link\]](#)^[3]

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Sources

- [1. chembk.com \[chembk.com\]](https://chembk.com)
- [2. 4,5-Dihydro-1H-pyrazole-3,4-dicarboxylic acid dimethyl ester - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [3. dimethyl 4-hydroxy-1H-pyrazole-3,5-dicarboxylate | C7H8N2O5 | CID 2784459 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Dimethyl 4-phenyl-1H-pyrazole-3,5-dicarboxylate | C13H12N2O4 | CID 621343 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. 1H-Pyrazole, 4,5-dihydro-5,5-dimethyl-4-\(1-methylethylidene\)- | C8H14N2 | CID 557693 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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